

comparative study of sodium triphenylborane hydroxide and sodium tetrphenylborate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium;triphenylborane;hydroxide

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A Comparative Guide to Sodium Tetrphenylborate and Sodium Triphenylborane Hydroxide for Researchers

This guide provides a detailed comparison of sodium tetrphenylborate and sodium triphenylborane hydroxide, outlining their chemical properties, synthesis, and primary applications in research and development. The information presented is intended to assist researchers, scientists, and drug development professionals in selecting the appropriate reagent for their specific experimental needs. While sodium tetrphenylborate is a well-documented and widely utilized compound, sodium triphenylborane hydroxide is a less common adduct with more specialized applications.

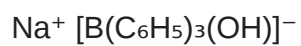
Chemical Structure and Properties

The fundamental difference between the two compounds lies in their anionic structures. Sodium tetrphenylborate is a salt containing the stable, non-coordinating tetrphenylborate anion, $[B(C_6H_5)_4]^-$.^[1] In contrast, sodium triphenylborane hydroxide is an adduct of the Lewis acid triphenylborane with sodium hydroxide, forming the hydroxytriphenylborate anion, $[B(C_6H_5)_3(OH)]^-$.^{[2][3]} This structural difference dictates their respective stability, reactivity, and applications.

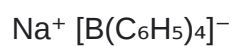
Triphenylborane itself hydrolyzes rapidly, and it is often supplied as the sodium hydroxide adduct in an aqueous solution for stability.^[4] The tetrphenylborate anion is significantly more stable but will undergo protonolysis in the presence of strong acids to yield triphenylborane and benzene.^[1]

Chemical Structures

Sodium Triphenylborane Hydroxide



Sodium Tetraphenylborate

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Caption: Molecular structures of the anionic components.

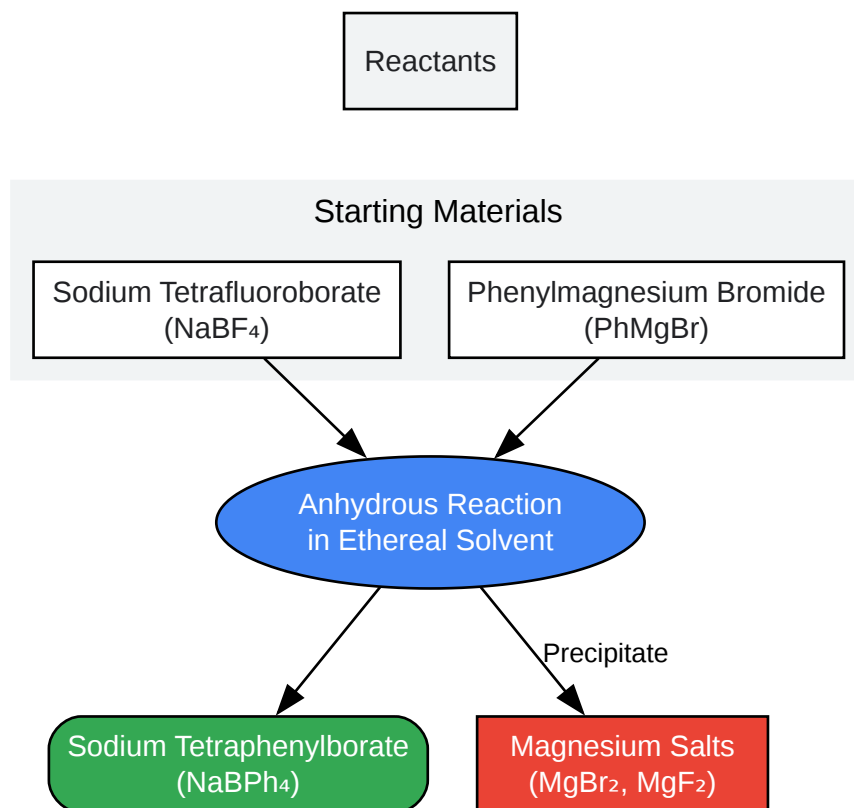
The physical and chemical properties of the two compounds are summarized in the table below. Data for sodium triphenylborane hydroxide is limited as it is typically supplied in solution.

Property	Sodium Tetrphenylborate	Sodium Triphenylborane Hydroxide
CAS Number	143-66-8[1]	856622-73-6[2] (adduct), 12113-07-4[5] (solution)
Molecular Formula	C ₂₄ H ₂₀ BNa[6]	C ₁₈ H ₁₆ BNaO[2]
Molar Mass	342.22 g/mol [6]	282.12 g/mol [2]
Appearance	White to off-white crystalline solid[7]	Typically supplied as a solution in water[5]
Melting Point	> 300 °C[6][7]	Not applicable (supplied as solution)
Solubility in Water	47 g/100 mL[1]	Soluble (supplied as aqueous solution)[5]
Solubility in Organic Solvents	Soluble in acetone, ethanol; slightly soluble in chloroform, ether[8]	Data not available
Stability	Stable under dry conditions; light-sensitive[6][7]	Stabilized in aqueous NaOH solution[4]

Synthesis Overview

The synthetic routes for these compounds are distinct, reflecting their different structures.

Sodium Tetrphenylborate is commercially synthesized via the reaction of sodium tetrafluoroborate with a phenyl Grignard reagent, such as phenylmagnesium bromide.[1] This reaction results in the substitution of all four fluoride atoms on the boron with phenyl groups.



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Caption: Synthesis workflow for sodium tetraphenylborate.

Sodium Triphenylborane Hydroxide is the adduct formed from the reaction of triphenylborane (B(C₆H₅)₃) with sodium hydroxide (NaOH).[2][3] Triphenylborane itself is a potent Lewis acid and is commercially available. The adduct is often prepared in situ or sold as a stabilized aqueous solution to circumvent the handling issues associated with the hydrolytically unstable triphenylborane.[4]

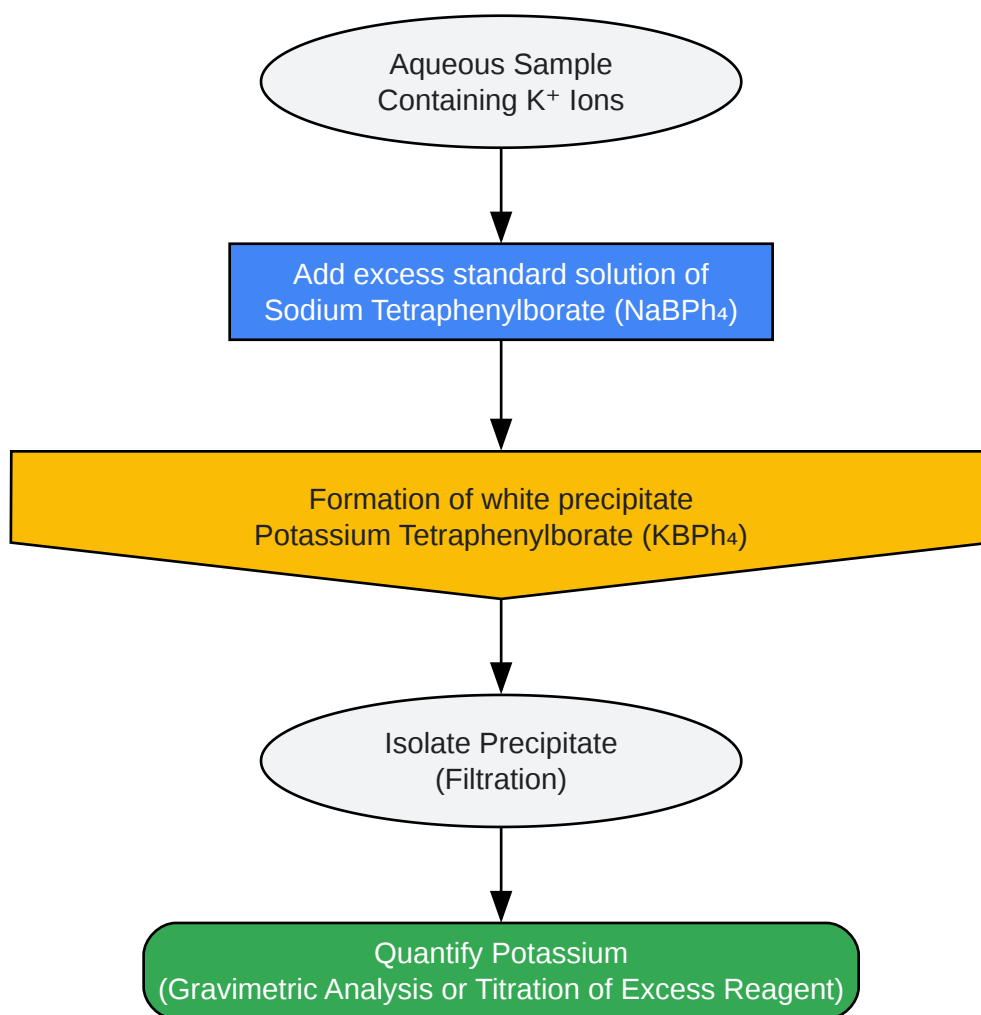
Comparative Applications and Reactivity

The differing stability and structure of the anions lead to distinct applications in research and industry.

Sodium Tetrphenylborate: A Versatile Reagent

Sodium tetrphenylborate is a widely used laboratory chemical with three primary functions:

- **Precipitating Agent:** Its most common use is in analytical chemistry for the gravimetric or titrimetric determination of potassium, ammonium, rubidium, and cesium ions.^{[1][9]} It forms a white, insoluble precipitate with these large monocations.^[8]
- **Non-Coordinating Anion:** In coordination and organometallic chemistry, the tetrphenylborate anion is valued as a large, non-coordinating anion.^[10] This property allows for the isolation and crystallization of reactive cationic metal complexes by replacing smaller, more reactive anions like halides.^[1] For example, it is used to isolate dinitrogen complexes and other sensitive organometallic species.^{[1][8]}
- **Phenyl Donor in Organic Synthesis:** It can serve as a phenyl donor in palladium-catalyzed cross-coupling reactions, such as the Suzuki coupling, to form arylalkenes and biaryl compounds under mild conditions.^{[1][9]}



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Caption: Logical workflow for potassium ion determination.

Sodium Triphenylborane Hydroxide: A Stabilized Lewis Acid Source

The applications of this adduct are intrinsically linked to the reactivity of its parent compound, triphenylborane.

- **Lewis Acid Catalysis:** Triphenylborane is a well-known Lewis acid catalyst used in a variety of metal-free catalytic reactions.[11] These include the formation of cyclic carbonates from CO₂ and epoxides, polymerizations, and hydrosilylation reactions.[11] The sodium hydroxide adduct serves as a more stable and easily handled precursor for generating the active triphenylborane catalyst in the reaction medium.

- Precursor for Organoboron Compounds: As a source of the triphenylborane moiety, it can be used in the synthesis of other organoboron compounds.

Experimental Protocol: Gravimetric Determination of Potassium

This section provides a representative experimental protocol for a key application of sodium tetraphenylborate. No equivalent, well-documented protocol for sodium triphenylborane hydroxide was identified in the literature reviewed.

Objective: To determine the concentration of potassium ions in an aqueous sample using sodium tetraphenylborate as a precipitating agent.

Materials:

- Aqueous sample containing potassium ions (K^+).
- Sodium tetraphenylborate solution (0.1 M, aqueous).
- Wash solution (dilute acetic acid or a saturated solution of potassium tetraphenylborate).
- Drying oven, sintered glass crucible, analytical balance.

Methodology:

- Sample Preparation: Take a known volume of the sample solution and place it in a beaker. If necessary, adjust the pH to be neutral or slightly acidic (acetic acid). Ammonium ions interfere and should be removed beforehand, typically by ignition if the sample matrix allows. [8]
- Precipitation: Slowly add an excess of the 0.1 M sodium tetraphenylborate solution to the sample while stirring. A white precipitate of potassium tetraphenylborate ($K[B(C_6H_5)_4]$) will form quantitatively.[8]
- Digestion: Allow the precipitate to digest (stand at room temperature) for a period to ensure complete precipitation and to allow the particles to grow, which facilitates filtration.

- Filtration: Filter the precipitate through a pre-weighed sintered glass crucible.
- Washing: Wash the precipitate with a small amount of the cold wash solution to remove any excess sodium tetraphenylborate and other soluble impurities.
- Drying: Dry the crucible containing the precipitate in an oven at a suitable temperature (e.g., 105-120 °C) until a constant weight is achieved.
- Calculation: The weight of the potassium in the sample can be calculated from the weight of the dried precipitate using the gravimetric factor (molar mass of K / molar mass of $\text{K}[\text{B}(\text{C}_6\text{H}_5)_4]$).

Summary of Comparison

Feature	Sodium Tetraphenylborate	Sodium Triphenylborane Hydroxide
Anion Structure	$[\text{B}(\text{C}_6\text{H}_5)_4]^-$	$[\text{B}(\text{C}_6\text{H}_5)_3(\text{OH})]^-$
Primary Function	Precipitating agent, non-coordinating anion, phenyl group donor[1][9][10]	Stabilized source of Lewis acidic triphenylborane[4][11]
Key Reactivity	Forms insoluble salts with large cations; relatively inert anion[1]	Source of $\text{B}(\text{C}_6\text{H}_5)_3$ for Lewis acid catalysis; reacts with strong acids[11]
Common Form	Crystalline solid[7]	Aqueous solution[5]
Main Application Area	Analytical chemistry, coordination chemistry, organic synthesis[8][9]	Metal-free catalysis, organic synthesis[11]
Documentation Level	Extensive	Limited

Conclusion

Sodium tetraphenylborate and sodium triphenylborane hydroxide are distinct chemical entities with different properties and applications. Sodium tetraphenylborate is a robust, versatile, and well-characterized salt, indispensable in analytical and coordination chemistry for its ability to

precipitate large cations and act as a non-coordinating anion.[1][9] In contrast, sodium triphenylborane hydroxide is best understood as a stabilized, easier-to-handle form of the potent Lewis acid triphenylborane.[4] Its utility is primarily as a precursor for metal-free catalysis.[11] The choice between these two reagents is therefore determined entirely by the intended application: precipitation and ion isolation for the former, and Lewis acid catalysis for the latter.

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References

- 1. Sodium tetraphenylborate - Wikipedia [en.wikipedia.org]
- 2. Page loading... [guidechem.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. Triphenylborane | C₁₈H₁₅B | CID 70400 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Triphenylborane-sodium hydroxide adduct | 12113-07-4 [chemicalbook.com]
- 6. chembk.com [chembk.com]
- 7. Page loading... [guidechem.com]
- 8. Page loading... [wap.guidechem.com]
- 9. nbino.com [nbino.com]
- 10. cymitquimica.com [cymitquimica.com]
- 11. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [comparative study of sodium triphenylborane hydroxide and sodium tetraphenylborate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084326#comparative-study-of-sodium-triphenylborane-hydroxide-and-sodium-tetraphenylborate]

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